

An In-depth Technical Guide to the Physical Properties of (8-Bromooctyl)cyclopropane

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Compound of Interest

Compound Name: (8-Bromooctyl)cyclopropane

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Disclaimer: Direct experimental data for **(8-Bromooctyl)cyclopropane** is not readily available in the public domain. The following guide provides estimated physical properties based on established chemical principles and data from analogous compounds. The experimental protocols described are standard laboratory procedures for the determination of these properties for a novel liquid compound.

Introduction

(8-Bromooctyl)cyclopropane is a halogenated hydrocarbon featuring a cyclopropyl group attached to an eight-carbon alkyl chain with a terminal bromine atom. Its structure suggests potential applications as an intermediate in organic synthesis, particularly in the introduction of a cyclopropyl-octyl moiety in the development of new chemical entities. Understanding its physical properties is crucial for its synthesis, purification, handling, and application in research and development. This guide provides an estimation of its key physical characteristics and details the experimental methodologies for their empirical determination.

Molecular Structure and Estimated Physical Properties

The molecular structure of **(8-Bromooctyl)cyclopropane** consists of a three-membered cyclopropane ring, a flexible eight-carbon alkyl chain, and a terminal bromine atom. These

components collectively influence its physical properties. The long alkyl chain will be the primary determinant of its van der Waals forces, while the polar carbon-bromine bond will introduce dipole-dipole interactions.

Data Presentation: Estimated Physical Properties

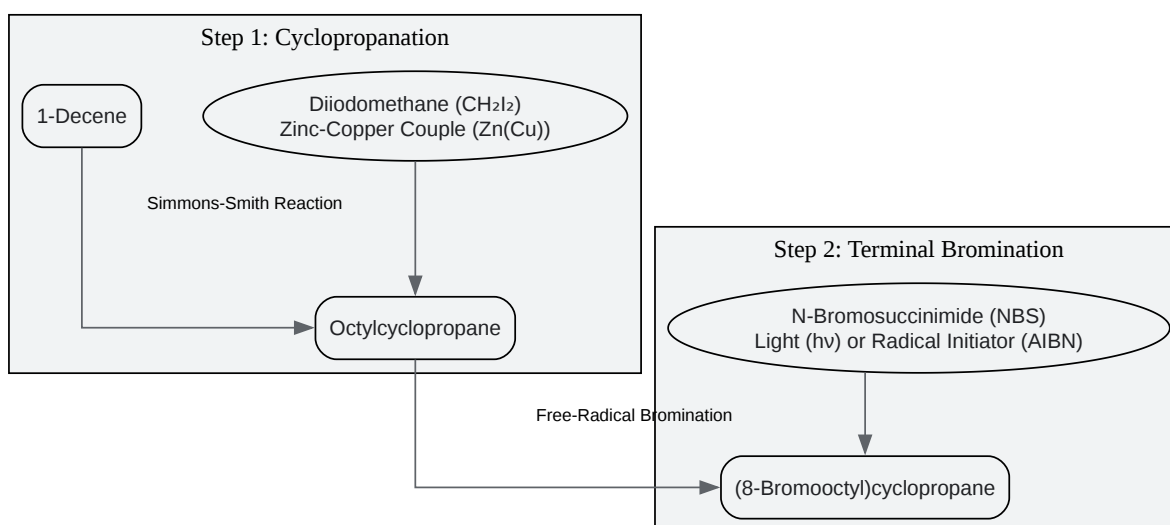
The properties of haloalkanes are influenced by the length of the carbon chain and the nature of the halogen.^{[1][2]} Generally, the boiling point and density increase with the length of the alkyl chain and the atomic mass of the halogen.^{[1][2]} Based on these trends, the following properties for **(8-Bromooctyl)cyclopropane** are estimated.

Physical Property	Estimated Value	Rationale for Estimation
Molecular Formula	C ₁₁ H ₂₁ Br	Derived from the chemical structure.
Molecular Weight	233.19 g/mol	Calculated from the atomic weights of the constituent atoms.
Boiling Point	250-265 °C	Estimated based on the boiling points of similar long-chain bromoalkanes, with a slight increase due to the cyclopropyl group. Boiling points of haloalkanes increase with molecular weight. [2] [3] [4]
Density	~1.1 - 1.2 g/mL at 20 °C	Bromoalkanes are generally denser than water. The density is estimated to be slightly higher than that of 1-bromooctane due to the compact nature of the cyclopropyl group. The density of haloalkanes increases with the mass of the halogen atom. [1]
Refractive Index	~1.46 - 1.47 at 20 °C	Estimated based on the refractive indices of long-chain alkyl bromides and cyclopropane derivatives.
Solubility	Insoluble in water; Soluble in organic solvents.	Haloalkanes exhibit low solubility in water as they cannot form hydrogen bonds. [1] [5] They are typically soluble in non-polar organic solvents. [5]

Proposed Synthesis of (8-Bromooctyl)cyclopropane

A plausible synthetic route for **(8-Bromooctyl)cyclopropane** could involve a two-step process starting from a commercially available precursor. One common method for forming a cyclopropane ring is the Simmons-Smith reaction.

Workflow for Proposed Synthesis



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Caption: Proposed two-step synthesis of **(8-Bromooctyl)cyclopropane**.

This pathway involves the cyclopropanation of 1-decene using the Simmons-Smith reaction to form octylcyclopropane. Subsequently, a selective free-radical bromination at the terminal position of the octyl chain using N-bromosuccinimide (NBS) would yield the desired **(8-Bromooctyl)cyclopropane**. Purification would likely be achieved through distillation under reduced pressure.

Experimental Protocols for Physical Property Determination

The following are detailed methodologies for the experimental determination of the key physical properties of a novel liquid compound like **(8-Bromooctyl)cyclopropane**.

4.1 Boiling Point Determination (Thiele Tube Method)

This method is suitable for determining the boiling point of small quantities of a liquid.^[6]

- Apparatus: Thiele tube, mineral oil, thermometer, a small test tube (Durham tube), a capillary tube (sealed at one end), and a heat source.
- Procedure:
 - A few drops of the liquid sample are placed into the small test tube.
 - The capillary tube is placed inside the test tube with the open end downwards.
 - The test tube is attached to the thermometer.
 - The assembly is placed in a Thiele tube containing mineral oil, ensuring the sample is level with the side arm of the Thiele tube.
 - The side arm of the Thiele tube is gently heated.
 - As the temperature rises, a stream of bubbles will emerge from the capillary tube.
 - The heat is removed, and the liquid is allowed to cool.
 - The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[6]

4.2 Density Measurement

The density of a liquid can be determined by measuring its mass and volume.^{[7][8]}

- Apparatus: A pycnometer (for high accuracy) or a graduated cylinder, and an analytical balance.
- Procedure (using a graduated cylinder):
 - The mass of a clean, dry graduated cylinder is measured using an analytical balance.[\[9\]](#)
 - A known volume of the liquid sample (e.g., 5 mL) is added to the graduated cylinder. The volume is read at the bottom of the meniscus.[\[9\]](#)
 - The combined mass of the graduated cylinder and the liquid is measured.
 - The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder.
 - The density is calculated by dividing the mass of the liquid by its volume (Density = Mass/Volume).[\[10\]](#)
 - The measurement should be repeated multiple times to ensure accuracy, and the temperature should be recorded.[\[9\]](#)

4.3 Refractive Index Measurement

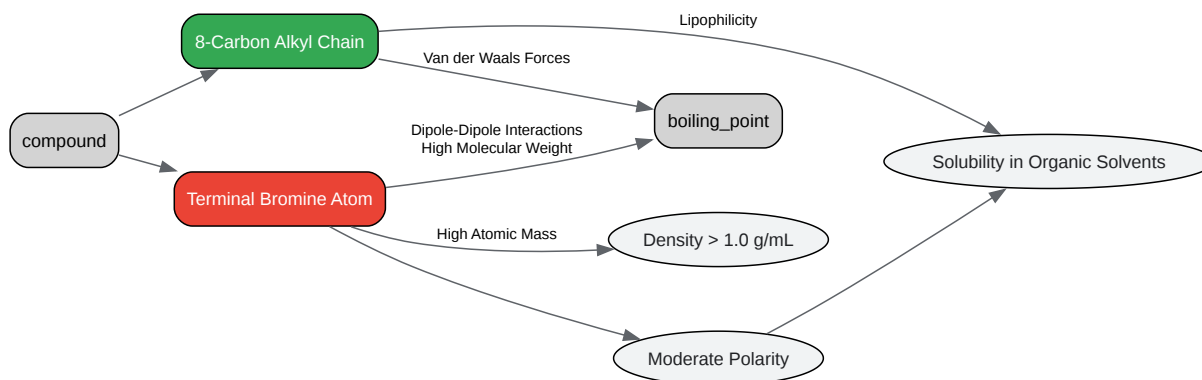
The refractive index is a measure of how much the path of light is bent when it enters the substance.

- Apparatus: An Abbe refractometer, a constant temperature water bath, and a pipette.
- Procedure:
 - The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
 - The prism of the refractometer is cleaned and dried.
 - A few drops of the liquid sample are placed on the prism using a pipette.

- The prism is closed, and the sample is allowed to equilibrate to the desired temperature, maintained by the circulating water bath.
- The light source is switched on, and the eyepiece is adjusted until the crosshairs are in focus.
- The adjustment knob is turned until the boundary between the light and dark regions is sharp and centered on the crosshairs.
- The refractive index is read from the scale.

Visualization of Structure-Property Relationships

The physical properties of **(8-Bromooctyl)cyclopropane** are a direct consequence of its molecular structure. The following diagram illustrates these relationships.



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Caption: Influence of structural components on physical properties.

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